

"Antitumor agent-28" solubility issues and solutions

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Compound of Interest

Compound Name: Antitumor agent-28

Cat. No.: B12428166

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Technical Support Center: Antitumor Agent-28

To provide you with the most accurate and relevant technical support, it is crucial to first identify the specific "**Antitumor agent-28**" you are working with. Our initial research has identified at least three distinct compounds referred to by this name, each with different chemical properties and handling requirements.

Please select the compound you are using from the options below to access the tailored troubleshooting guides and FAQs.

Please Identify Your Compound

- **Antitumor agent-28** (ATM Kinase Inhibitor)
 - CAS Number: 2097499-67-5
 - Chemical Formula: C₂₅H₃₂N₆O₄S
 - Mechanism of Action: Selectively inhibits ataxia telangiectasia mutated (ATM) kinase.^[1]
- **Antitumor agent-28** (Oridonin Derivative)
 - CAS Number: 2768083-57-2
 - Chemical Formula: C₂₈H₃₃N₆O₆

- Reported Activity: Shows good antitumor activity in H22 allogeneic mice and has high inhibitory potency in K562 cells.[2]
- **Antitumor agent-28** (p28 Peptide)
 - Also Known As: p28, Azurin-p28 (NSC745104)
 - Description: A 28-amino acid peptide derived from the bacterial protein azurin.[3]
 - Mechanism of Action: A multi-target agent that can induce cell-cycle arrest and apoptosis by increasing p53 levels.[3][4][5]

Once you have identified the correct compound, we can provide a detailed technical support center including:

- Solubility Data and Protocols: Information on the solubility of the specific **Antitumor agent-28** in various common laboratory solvents.
- Troubleshooting Guides for Common Solubility Issues: Step-by-step solutions for problems such as precipitation, incomplete dissolution, and instability in solution.
- Frequently Asked Questions (FAQs): Addressing common queries related to the handling and use of the compound in experimental settings.
- Experimental Protocols and Visualizations: Detailed methodologies and diagrams for relevant experimental workflows and signaling pathways.

We look forward to your feedback to provide the specific information you need for your research.

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References

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